

ARP-100 Profile and Selectivity Data

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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ARP-100 is a potent and selective inhibitor of matrix metalloproteinase-2 (MMP-2) [1] [2] [3]. The table below summarizes its published inhibitory profile:

Target	IC50 Value	Inhibition Specificity
MMP-2	12 nM [1] [2] [3]	Primary target; potent inhibition
MMP-9	0.2 μ M [1] [3]	~17 times less potent than for MMP-2
MMP-3	4.5 μ M [1] [3]	~375 times less potent than for MMP-2
MMP-1	>50 μ M [1] [3]	Negligible activity
MMP-7	>50 μ M [1] [3]	Negligible activity

This selectivity profile makes **ARP-100** a useful tool for discerning the specific role of MMP-2 in experimental models [2].

Experimental Protocol Overview

The key biological assay used to characterize **ARP-100's** efficacy is an **in vitro model of cellular invasion on Matrigel** [1] [3].

- **Purpose:** To evaluate the anti-invasive properties of **ARP-100**.
- **Key Experimental Finding:** Treatment with **50 nM ARP-100** resulted in a **significant reduction in the total number of invasive elongations**, demonstrating its functional effect in a cell-based model [1] [3].

ARP-100 Selectivity Profile

The following diagram illustrates the selectivity of **ARP-100** across different MMP targets, based on its IC50 values:

This diagram visually reinforces that **ARP-100** is a highly selective inhibitor for MMP-2 over other related enzymes.

Research Application Notes

- **Optimal Use Case:** **ARP-100** is best suited for experiments where selective inhibition of MMP-2 is critical, helping to isolate its function from other MMPs [2].
- **Comparative Studies:** To conduct a full comparative guide, you would need to gather equivalent data for other MMP inhibitors (e.g., MMP-9 or broad-spectrum inhibitors) from dedicated comparative biological studies or review articles.

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References

1. - ARP | cas 704888-90-4 | DC Chemicals 100 [dcchemicals.com]
2. | MMP-2 inhibitor | CAS# 704888-90-4 | InvivoChem ARP 100 [invivochem.com]
3. - ARP | MMP | TargetMol 100 [targetmol.com]

To cite this document: Smolecule. [ARP-100 Profile and Selectivity Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#arp-100-comparative-efficacy>]

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